

# Technical Support Center: Refining Geolocation for AS1928370

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## Compound of Interest

Compound Name: AS1928370

Cat. No.: B12371349

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in refining the geolocation accuracy of IP addresses within **AS1928370**. This Autonomous System is registered to Cyber Development Group International, LLC (CDGI), a provider of data center and cloud computing services.<sup>[1][2]</sup> Understanding the nature of this ASN is crucial, as the IP addresses are likely used for hosted services, which can lead to discrepancies between the physical location of the server and the intended geographical audience of the service.

## Frequently Asked Questions (FAQs)

Q1: What is **AS1928370** and who operates it?

**AS1928370** is an Autonomous System Number registered to Cyber Development Group International, LLC (CDGI). CDGI is a company that has specialized in designing, building, and operating mission-critical data centers and enterprise cloud centers.<sup>[1][2]</sup> In 2014, Netrix LLC assumed the operations of the CDGI data center campus in Mt. Prospect, Illinois.<sup>[3]</sup> Therefore, IP addresses within this ASN are likely associated with servers and services hosted in these data center environments.

Q2: Why might the geolocation of an IP address in **AS1928370** be inaccurate?

Geolocation inaccuracies for a data center and cloud provider like CDGI can arise from several factors:

- **Centralized Data Centers:** The physical location of the server is in a data center (e.g., Mt. Prospect, Illinois), but the service or website it hosts may be intended for a global or different regional audience.
- **Use of VPNs and Proxies:** Clients using services hosted within **AS1928370** may route their traffic through VPNs or proxies, obscuring the true origin of the end-user.
- **Outdated Geolocation Databases:** IP geolocation databases are not always 100% accurate and can have outdated information. The accuracy can vary significantly between country-level and city-level lookups.
- **Dynamic IP Allocation:** The assignment of IP addresses to specific servers or services within the data center can change over time.

Q3: What is the expected level of accuracy for IP geolocation?

The accuracy of IP geolocation can vary. Generally, country-level identification is highly accurate (often 95-99%), while city-level accuracy is lower. For a data center ASN, the most accurate location is typically the physical address of the data center itself.

## Troubleshooting Guides

### Guide 1: Verifying the Geolocation of an IP Address in **AS1928370**

This guide provides steps to verify and understand the geolocation data for a specific IP address within **AS1928370**.

Experimental Protocols:

- **Multi-Source Geolocation Check:**
  - Utilize multiple online IP geolocation lookup tools to check the IP address in question.
  - Record the reported city, region, and country from each tool.
  - Note any discrepancies between the different providers.

- WHOIS Lookup:
  - Perform a WHOIS lookup for the IP address. This will provide information about the registered owner of the IP block, which in this case is likely to be Cyber Development Group International or a related entity.
  - The WHOIS information may also contain abuse contact information which can sometimes be used to inquire about network usage.
- Traceroute Analysis:
  - Run a traceroute from your location to the IP address.
  - Analyze the network path to identify the geographic locations of the network hops. The last few hops before reaching the destination IP will likely be within the data center's network.

Data Presentation:

Geolocation Provider	City	Region	Country
Provider A	Mount Prospect	Illinois	United States
Provider B	Chicago	Illinois	United States
Provider C	Des Plaines	Illinois	United States

Caption: Example of varying city-level geolocation data for a single IP address.

## Guide 2: Steps to Refine Geolocation Data for Your Application

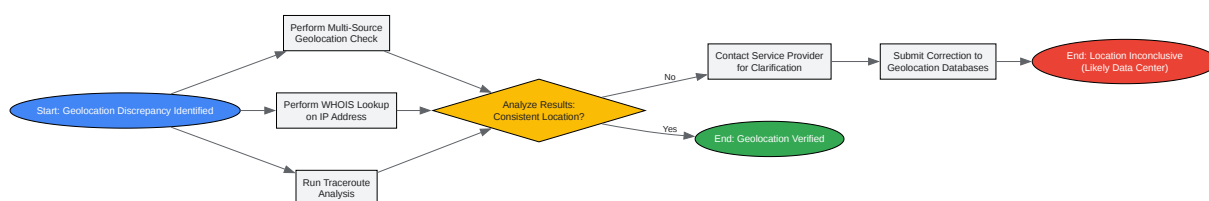
If you are a user of a service hosted within **AS1928370** and are experiencing issues due to inaccurate geolocation, this guide provides potential steps for resolution.

Methodologies:

- Contact the Service Provider:

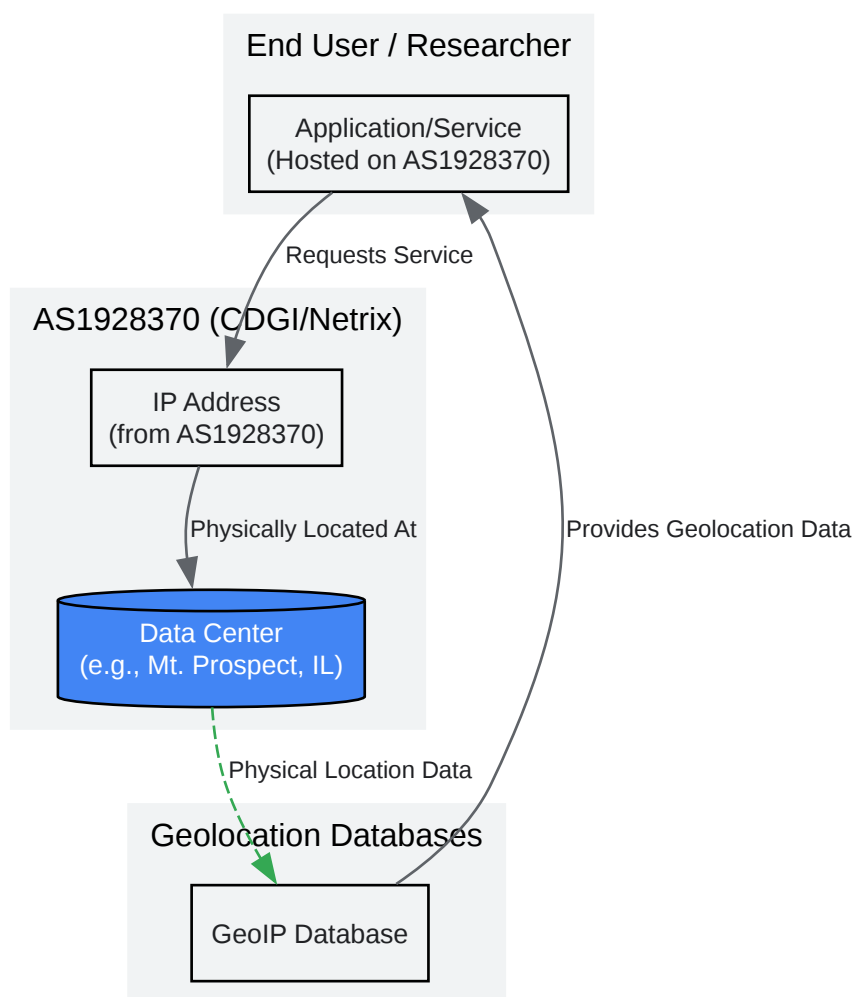
- The most direct approach is to contact the provider of the service you are using. They may be able to provide more specific information about the location of their infrastructure or offer solutions for geolocation-dependent features.
- Utilize Geofeed Data (for network administrators):
  - If you are an administrator of a service within **AS1928370**, you can publish a "geofeed". This is a file that contains a mapping of your IP addresses to their correct geographic locations. Major geolocation database providers consume these feeds to improve their accuracy.
- Manual Geolocation Correction:
  - Some geolocation data providers offer web forms to submit corrections for IP address locations. If you have strong evidence that an IP address is being incorrectly geolocated, you can submit a correction request.

## Visualizations



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Caption: Workflow for troubleshooting geolocation discrepancies.



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Caption: Logical relationship of entities in geolocation.

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